

In-Depth Technical Guide to the Physicochemical Properties of Mertansine-13CD3

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Compound of Interest

Compound Name: Mertansine-13CD3

Cat. No.: B1151134

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the core physicochemical properties of **Mertansine-13CD3**, a stable isotope-labeled analog of the potent microtubule-disrupting agent, Mertansine (DM1). This document is intended to be a valuable resource for researchers and drug development professionals utilizing **Mertansine-13CD3** as an internal standard in bioanalytical studies or in other research applications.

Core Physicochemical Data

The fundamental physicochemical properties of **Mertansine-13CD3** are summarized below. These parameters are critical for understanding the compound's behavior in various experimental settings.

Property	Value	Source
Molecular Formula	$C_{34}^{13}CH_4D_3ClN_3O_{10}S$	[1] [2] [3]
Molecular Weight	742.3 g/mol	[1] [2] [3]
CAS Number	139504-50-0 (Unlabeled)	[1] [4]
Appearance	White to Off-White Solid	[1]

Solubility Profile

The solubility of a compound is a critical determinant of its handling, formulation, and bioavailability. The solubility of Mertansine and its isotopically labeled form has been determined in various common laboratory solvents.

Solvent	Solubility
Chloroform	Slightly soluble[3][5]
Methanol	Slightly soluble[3][5]
Dimethylformamide (DMF)	33 mg/mL[4]
Dimethyl sulfoxide (DMSO)	20 mg/mL[4]
Ethanol	0.25 mg/mL[4]
DMF:PBS (pH 7.2) (1:30)	0.03 mg/mL[4]

Experimental Protocols

Detailed methodologies for determining key physicochemical parameters are outlined below. These protocols are based on established methods and can be adapted for the specific analysis of **Mertansine-13CD3**.

Determination of Aqueous Solubility (Shake-Flask Method)

This method determines the thermodynamic equilibrium solubility of a compound in an aqueous medium.

Materials:

- **Mertansine-13CD3**
- Phosphate-buffered saline (PBS), pH 7.4
- Small glass vials with screw caps

- Orbital shaker/incubator
- Centrifuge
- High-performance liquid chromatography (HPLC) system with UV detector

Procedure:

- Add an excess amount of **Mertansine-13CD3** to a glass vial.
- Add a known volume of PBS (pH 7.4) to the vial.
- Seal the vial and place it on an orbital shaker in a temperature-controlled incubator (e.g., 25°C or 37°C).
- Shake the mixture for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- After equilibration, centrifuge the suspension to pellet the undissolved solid.
- Carefully collect a sample of the supernatant.
- Analyze the concentration of **Mertansine-13CD3** in the supernatant using a validated HPLC-UV method against a standard curve of known concentrations.

Determination of the Partition Coefficient (logP)

The octanol-water partition coefficient (logP) is a measure of a compound's lipophilicity. The shake-flask method is the traditional approach.

Materials:

- **Mertansine-13CD3**
- n-Octanol (pre-saturated with water)
- Water (pre-saturated with n-octanol)
- Glass vials with screw caps

- Vortex mixer
- Centrifuge
- HPLC-UV system

Procedure:

- Prepare a stock solution of **Mertansine-13CD3** in either water or n-octanol.
- Add equal volumes of the n-octanol and water phases to a vial.
- Add a small, known amount of the **Mertansine-13CD3** stock solution to the vial.
- Seal the vial and vortex vigorously for several minutes to ensure thorough mixing.
- Allow the vial to stand undisturbed or centrifuge to facilitate phase separation.
- Carefully sample both the aqueous and n-octanol layers.
- Determine the concentration of **Mertansine-13CD3** in each phase using HPLC-UV.
- Calculate the partition coefficient (P) as the ratio of the concentration in the octanol phase to the concentration in the aqueous phase.
- The logP is the logarithm of this value.

Determination of the Acid Dissociation Constant (pKa) by Potentiometric Titration

This method determines the pKa of an ionizable group by measuring the pH of a solution as a titrant is added.

Materials:

- **Mertansine-13CD3**
- Standardized solutions of hydrochloric acid (e.g., 0.1 M) and sodium hydroxide (e.g., 0.1 M)

- pH meter with a calibrated electrode
- Stir plate and stir bar
- Burette

Procedure:

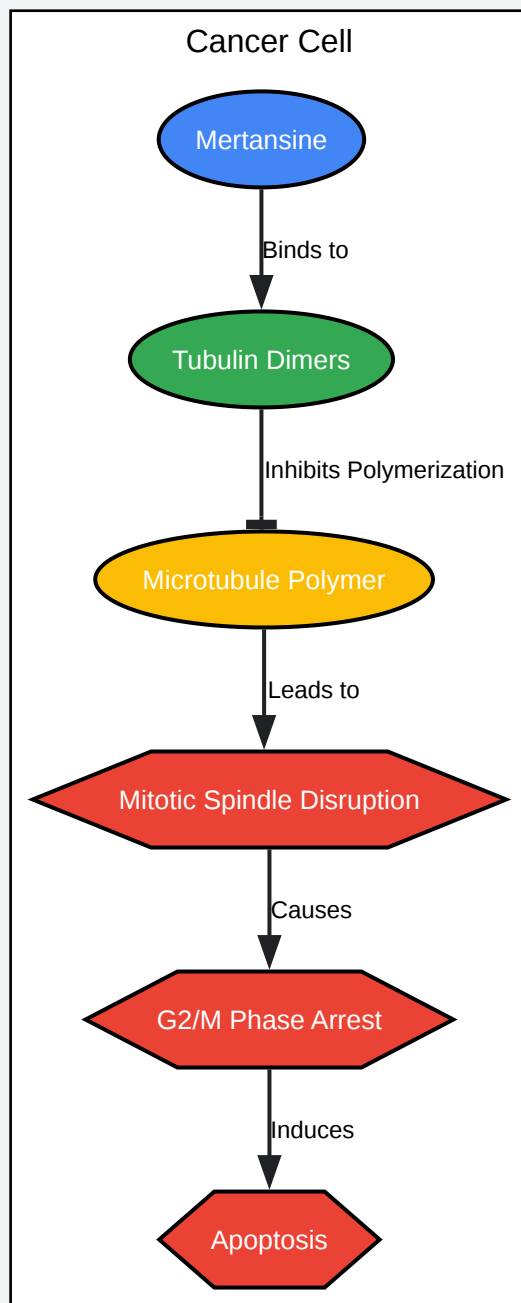
- Dissolve a known amount of **Mertansine-13CD3** in a suitable solvent (e.g., a co-solvent system if aqueous solubility is low).
- Place the solution in a beaker with a stir bar and the pH electrode.
- Slowly titrate the solution with the standardized acid or base from the burette.
- Record the pH of the solution after each incremental addition of the titrant.
- Plot the pH versus the volume of titrant added to generate a titration curve.
- The pKa can be determined from the pH at the half-equivalence point of the titration curve.

Visualizations

Signaling Pathway of Mertansine

Mertansine, the active component of **Mertansine-13CD3**, exerts its cytotoxic effects by disrupting microtubule dynamics. This leads to cell cycle arrest and ultimately apoptosis.

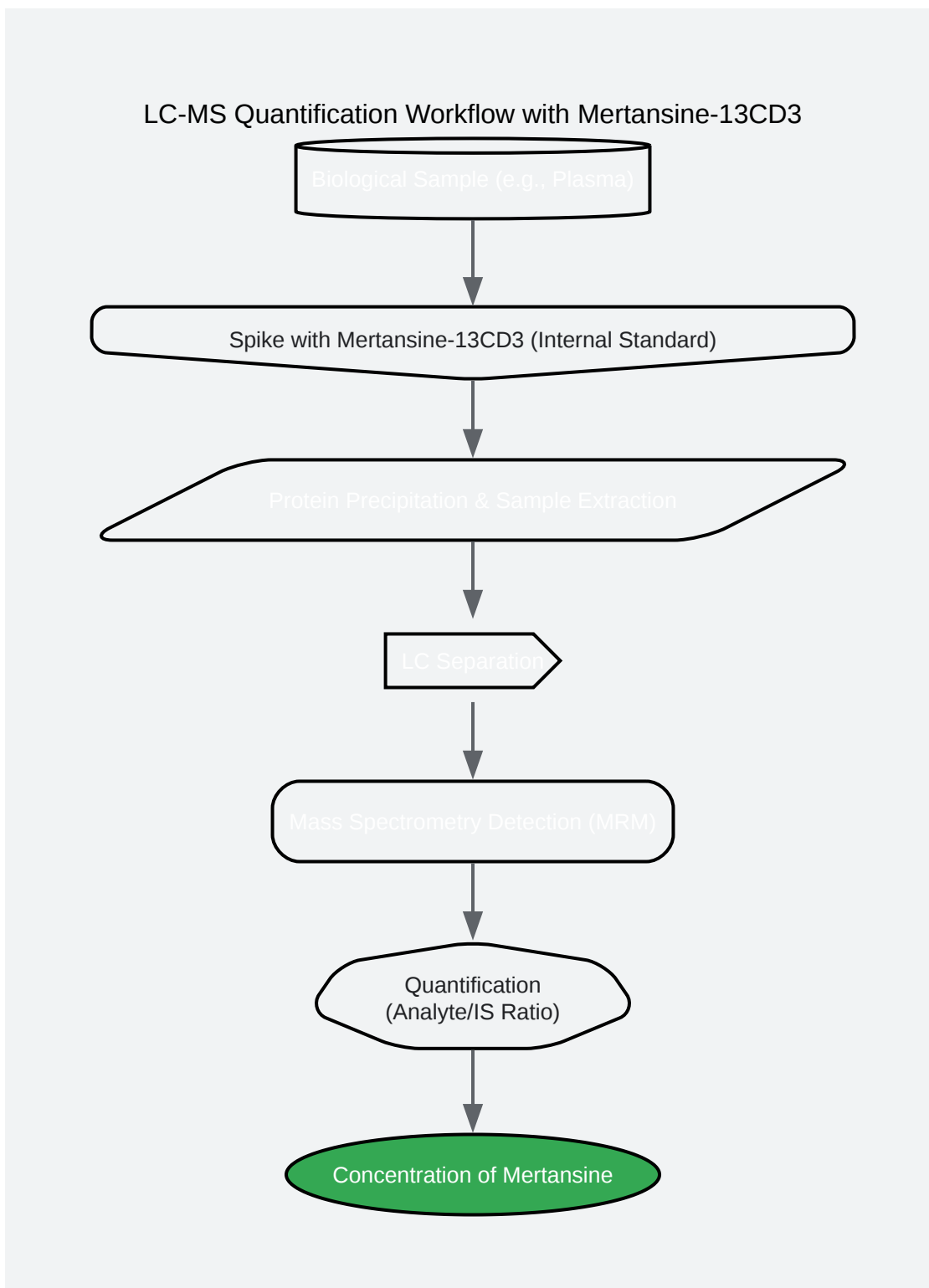
Mertansine Mechanism of Action

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Caption: Mechanism of action of Mertansine leading to apoptosis.

Experimental Workflow for Quantification using Mertansine- $^{13}\text{CD}_3$

Mertansine- $^{13}\text{CD}_3$ is primarily used as an internal standard for the accurate quantification of unlabeled Mertansine in biological matrices using liquid chromatography-mass spectrometry (LC-MS).



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Caption: Workflow for quantifying Mertansine using a stable isotope-labeled internal standard.

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